

Navigating the Nuances of LDN-192960 Hydrochloride Solubility: A Technical Guide

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Compound of Interest

Compound Name: LDN-192960 hydrochloride

Cat. No.: B3182167

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For researchers, scientists, and drug development professionals working with the dual Haspin and DYRK2 kinase inhibitor, **LDN-192960 hydrochloride**, achieving consistent and accurate experimental results hinges on proper handling and dissolution. This technical support center provides a comprehensive guide to the solubility of **LDN-192960 hydrochloride** in DMSO and aqueous solutions, offering troubleshooting advice and detailed protocols to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **LDN-192960 hydrochloride** in DMSO?

A1: The reported solubility of **LDN-192960 hydrochloride** in DMSO varies between different suppliers, typically ranging from approximately 7 mg/mL to 30 mg/mL. This variability can be attributed to factors such as the purity of the compound and the quality of the DMSO used. It is crucial to consult the certificate of analysis provided by your supplier for lot-specific solubility data.

Q2: What is the solubility of **LDN-192960 hydrochloride** in aqueous solutions?

A2: **LDN-192960 hydrochloride** exhibits moderate solubility in aqueous solutions. In phosphate-buffered saline (PBS) at a pH of 7.2, the solubility is consistently reported to be around 10 mg/mL.^[1] Solubility in water is also in a similar range.

Q3: Are there any special considerations when preparing a stock solution in DMSO?

A3: Yes. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly reduce the solubility of **LDN-192960 hydrochloride**.

Therefore, it is imperative to use fresh, anhydrous DMSO and to keep the container tightly sealed. For compounds that are difficult to dissolve, ultrasonication can be beneficial.

Q4: How should I store stock solutions of **LDN-192960 hydrochloride**?

A4: Stock solutions of **LDN-192960 hydrochloride** in DMSO should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C for long-term stability. Consult your supplier's datasheet for specific recommendations on storage duration.

Solubility Data Summary

For a clear comparison, the following table summarizes the reported solubility of **LDN-192960 hydrochloride** in various solvents.

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
DMSO	7.14 - 30	17.79 - 74.7	Solubility can be influenced by DMSO quality. Ultrasonication may be required.
PBS (pH 7.2)	10	~24.9	
Water	~10	~24.9	

Molecular Weight of **LDN-192960 hydrochloride** is approximately 401.35 g/mol .

Troubleshooting Guide

Encountering solubility issues can be a frustrating roadblock in an experiment. This guide addresses common problems and provides actionable solutions.

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO at the expected concentration.	1. Hygroscopic DMSO: The DMSO may have absorbed moisture from the atmosphere. 2. Low-quality DMSO: The purity of the DMSO may be insufficient. 3. Incomplete dissolution: The compound may require more energy to dissolve.	1. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. 2. Gently warm the solution to 37°C and/or use an ultrasonic bath for 10-15 minutes to aid dissolution.
Precipitation occurs when diluting a DMSO stock solution into an aqueous buffer.	1. Exceeding aqueous solubility: The final concentration in the aqueous buffer is higher than the compound's solubility limit in that medium. 2. "Salting out" effect: High salt concentrations in the buffer can decrease the solubility of the compound.	1. Ensure the final concentration in the aqueous buffer is below 10 mg/mL. 2. Prepare a more dilute DMSO stock solution to minimize the amount of DMSO introduced into the aqueous medium. 3. Consider using a formulation with solubilizing agents like PEG300 and Tween-80 for in vivo experiments, as per established protocols.
Variability in experimental results between batches.	1. Inconsistent stock solution concentration: Incomplete dissolution of the compound leads to a lower actual concentration. 2. Degradation of the compound: Improper storage of the stock solution can lead to degradation.	1. Visually confirm the complete dissolution of the compound in the stock solution before use. 2. Always aliquot stock solutions and store them properly at -20°C or -80°C to maintain stability.

Experimental Protocols

Adherence to standardized protocols is key to reproducible research.

Protocol for Preparing a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh out the desired amount of **LDN-192960 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.01 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes. Gentle warming to 37°C can also be applied.
- **Storage:** Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store these aliquots at -20°C or -80°C.

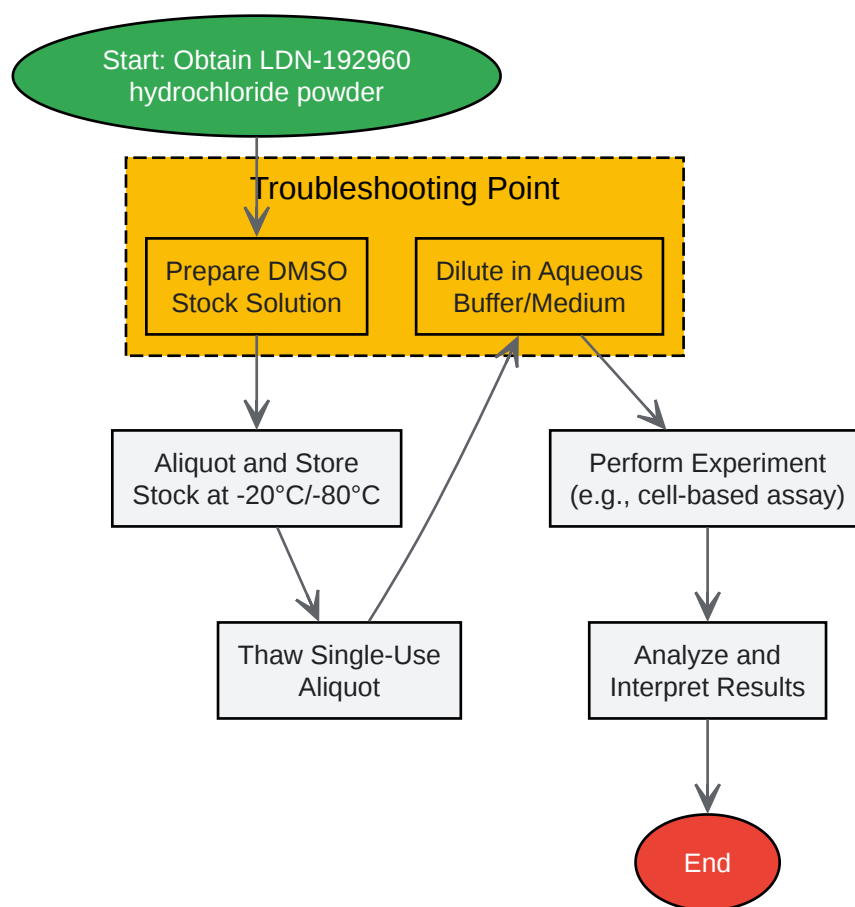
Protocol for Diluting into Aqueous Buffer for Cell-Based Assays

- **Thawing:** Thaw a single aliquot of the DMSO stock solution at room temperature.
- **Serial Dilution (if necessary):** Perform any necessary intermediate dilutions in DMSO to achieve the desired concentration range for your experiment.
- **Final Dilution:** Directly add the required volume of the DMSO stock solution (or the intermediate dilution) to your pre-warmed cell culture medium or aqueous buffer. The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity. Mix immediately by gentle pipetting or swirling.

Visualizing the Mechanism of Action and Experimental Workflow

To better understand the context in which **LDN-192960 hydrochloride** is used, the following diagrams illustrate a key signaling pathway and a typical experimental workflow.

Caption: **LDN-192960 hydrochloride** inhibits Haspin/DYRK2, disrupting a key mitotic signaling pathway.



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Caption: A typical experimental workflow for using **LDN-192960 hydrochloride** in research.

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References

- 1. Emerging roles of DYRK2 in cancer - PMC [pmc.ncbi.nlm.nih.gov]
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